

Application Notes and Protocols for Studying GPCR Signaling with Anilopam

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Compound of Interest

Compound Name: Anilopam

Cat. No.: B105834

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Introduction

Anilopam is an opioid analgesic belonging to the benzazepine class of compounds. While its primary classification is as an opioid, its interactions with G-protein coupled receptors (GPCRs) make it a potential tool for studying the intricate signaling pathways mediated by this large and diverse family of receptors. This document provides an overview of how **Anilopam** can be utilized in GPCR signaling research, including its receptor interaction profile and detailed protocols for key experimental assays.

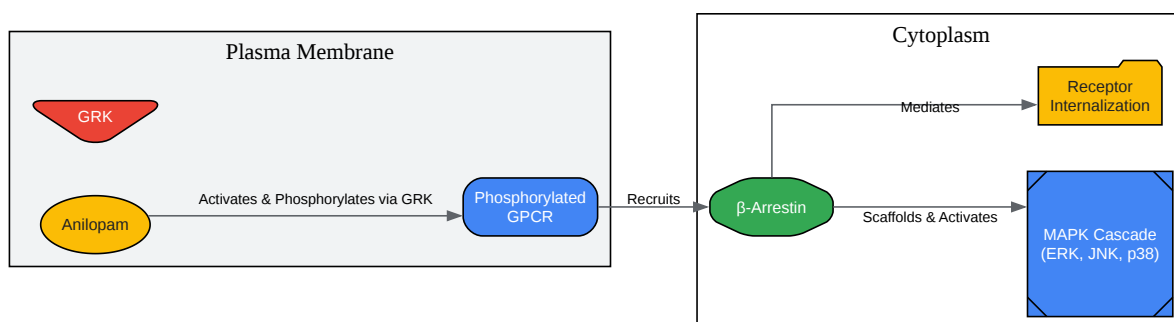
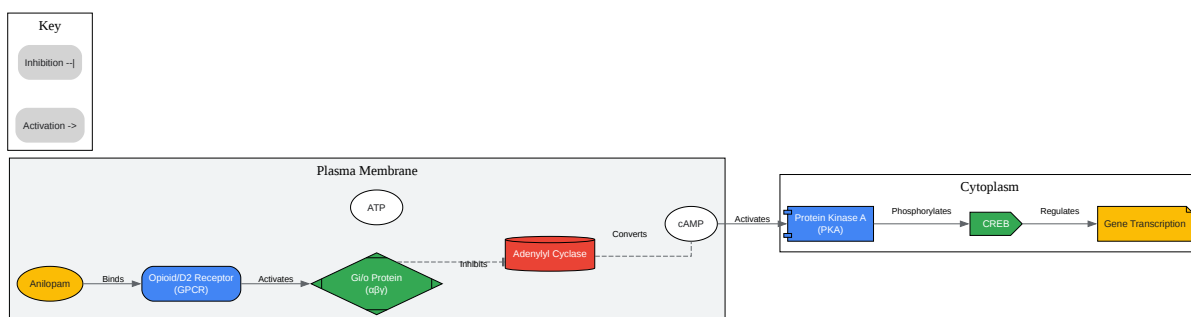
Receptor Interaction Profile of Anilopam

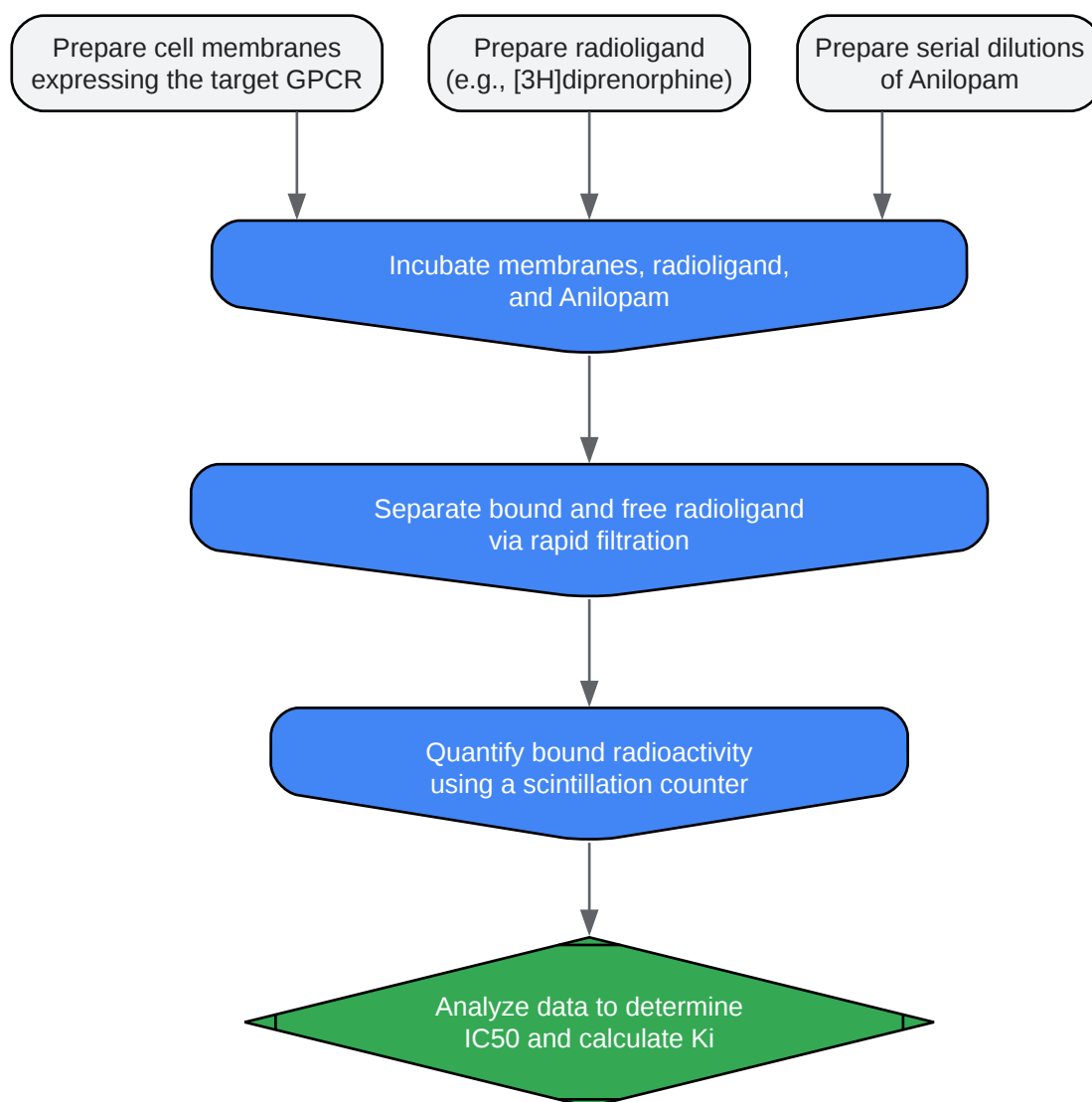
Based on available information, **Anilopam** primarily interacts with opioid receptors, which are a class of GPCRs. The following table summarizes the known interactions of **Anilopam**. Note: Specific quantitative data such as binding affinities (K_i), potency (EC_{50}), and efficacy for **Anilopam** are not extensively available in the public domain. The data presented here is a general representation based on its classification.

Receptor Family	Specific Receptor	Interaction Type	Downstream Signaling Pathway
Opioid Receptors	Mu-opioid Receptor (MOR)	Agonist	Inhibition of Adenylyl Cyclase (Gi/o coupling), Activation of MAPK pathway, β -arrestin recruitment
Opioid Receptors	Kappa-opioid Receptor (KOR)	Agonist	Inhibition of Adenylyl Cyclase (Gi/o coupling), Activation of p38 MAPK pathway, β -arrestin recruitment
Opioid Receptors	Delta-opioid Receptor (DOR)	Agonist	Inhibition of Adenylyl Cyclase (Gi/o coupling), Activation of ERK pathway, β -arrestin recruitment
Dopamine Receptors	D2 Receptor	Potential Modulator	Inhibition of Adenylyl Cyclase (Gi/o coupling), β -arrestin recruitment

Key GPCR Signaling Pathways Modulated by Anilopam

Anilopam, as an opioid receptor agonist, is expected to modulate canonical GPCR signaling pathways. The following diagrams illustrate the primary signaling cascades initiated by the activation of Gi/o-coupled receptors like the opioid and D2 dopamine receptors.





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